

# Essential Safety and Logistics for Handling m-Sexiphenyl

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## Compound of Interest

Compound Name: *m*-Sexiphenyl

Cat. No.: B15489482

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemicals like **m-Sexiphenyl** (also known as m-Terphenyl or 1,3-Diphenylbenzene). This guide provides immediate, essential information for the safe handling, storage, and disposal of **m-Sexiphenyl**, offering procedural steps to minimize risk and ensure operational efficiency.

### Chemical Identifier:

- Name: **m-Sexiphenyl** (m-Terphenyl, 1,3-Diphenylbenzene)
- CAS Number: 92-06-8

### Primary Hazards:

- Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Very toxic to aquatic life.[\[1\]](#)[\[2\]](#)

## Personal Protective Equipment (PPE)

When handling **m-Sexiphenyl**, the use of appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE.

PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles or glasses that meet ANSI Z87.1 standard. A face shield may be required for splash hazards.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. A lab coat should be worn.
Respiratory Protection	Use a NIOSH/MSHA-approved respirator with a particle filter if dust formation is likely or if ventilation is inadequate. A dust mask type N95 (US) is a suitable option. <sup>[4]</sup>

## Operational Plan for Handling and Disposal

A systematic approach to handling and disposing of **m-Sexiphenyl** is crucial for safety and environmental protection.

### Handling Protocol:

- Preparation:
  - Ensure a well-ventilated area, such as a fume hood, is used for all handling procedures.<sup>[1][2][5][6]</sup>
  - Assemble all necessary PPE and ensure it is in good condition.
  - Have an emergency plan and necessary spill control materials readily available.
- Handling:
  - Avoid all direct contact with the chemical.<sup>[5][6]</sup>
  - Avoid the formation of dust and aerosols.<sup>[2][5][6]</sup>

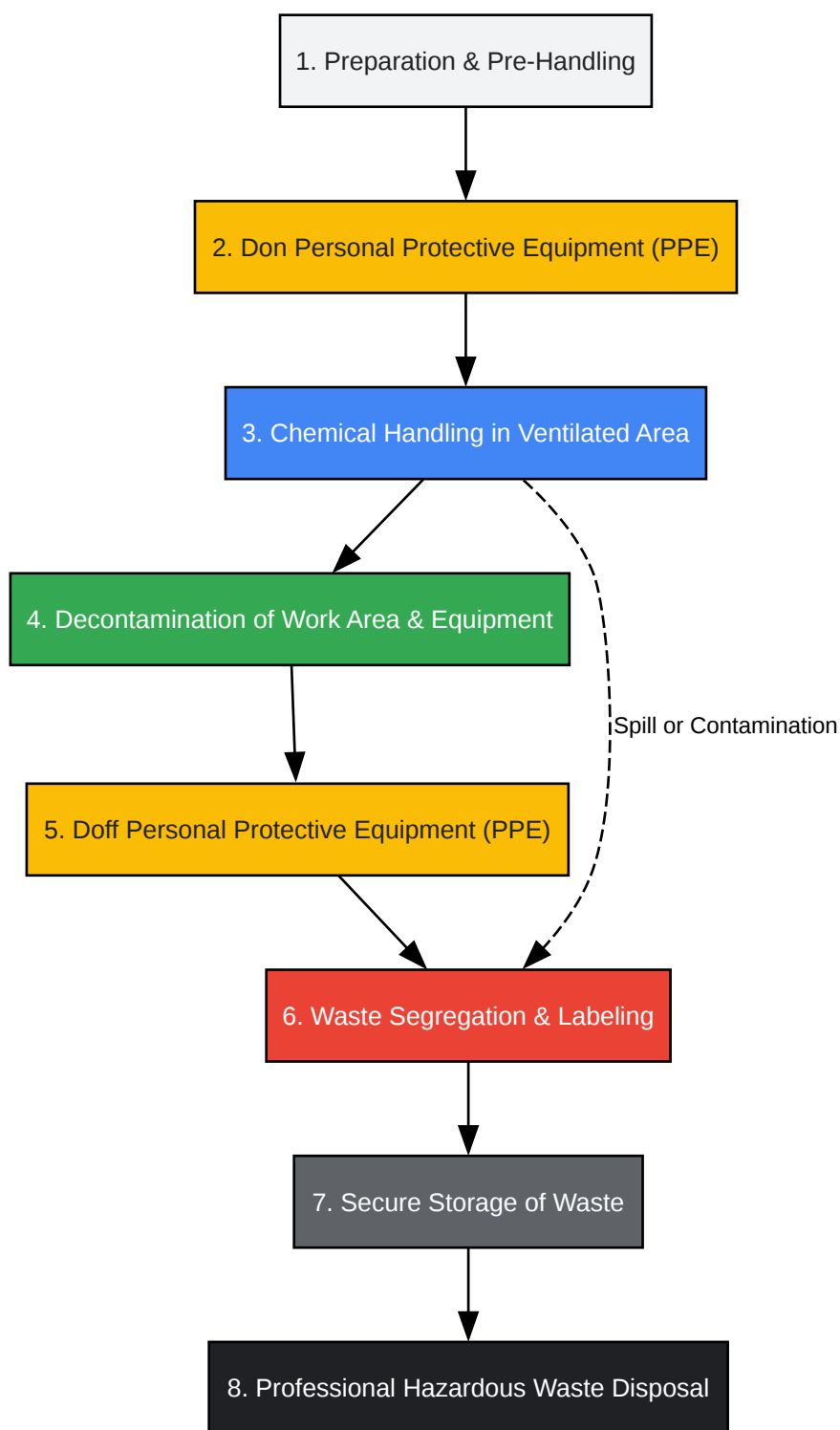
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Storage:
  - Store in a tightly closed container.[\[1\]](#)[\[2\]](#)[\[5\]](#)
  - Keep in a dry, cool, and well-ventilated place.[\[2\]](#)[\[5\]](#)[\[6\]](#)
  - Store away from strong oxidizing agents.[\[7\]](#)

#### Disposal Plan:

- Waste Collection:
  - Collect waste **m-Sexiphenyl** and any contaminated materials (e.g., gloves, wipes) in a designated, labeled, and sealed container.
- Disposal:
  - Dispose of the chemical waste through an approved hazardous waste disposal plant.[\[1\]](#)[\[2\]](#)
  - Do not release into the environment.[\[1\]](#)[\[2\]](#)[\[5\]](#) Prevent entry into drains and waterways.[\[2\]](#)

## Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **m-Sexiphenyl** from receipt to disposal.



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Caption: Safe handling workflow for **m-Sexiphenyl**.

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